

# Application Notes and Protocols for the Claisen Rearrangement of Allyl 2-furoate

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## Compound of Interest

Compound Name: Allyl 2-furoate

Cat. No.: B1265727

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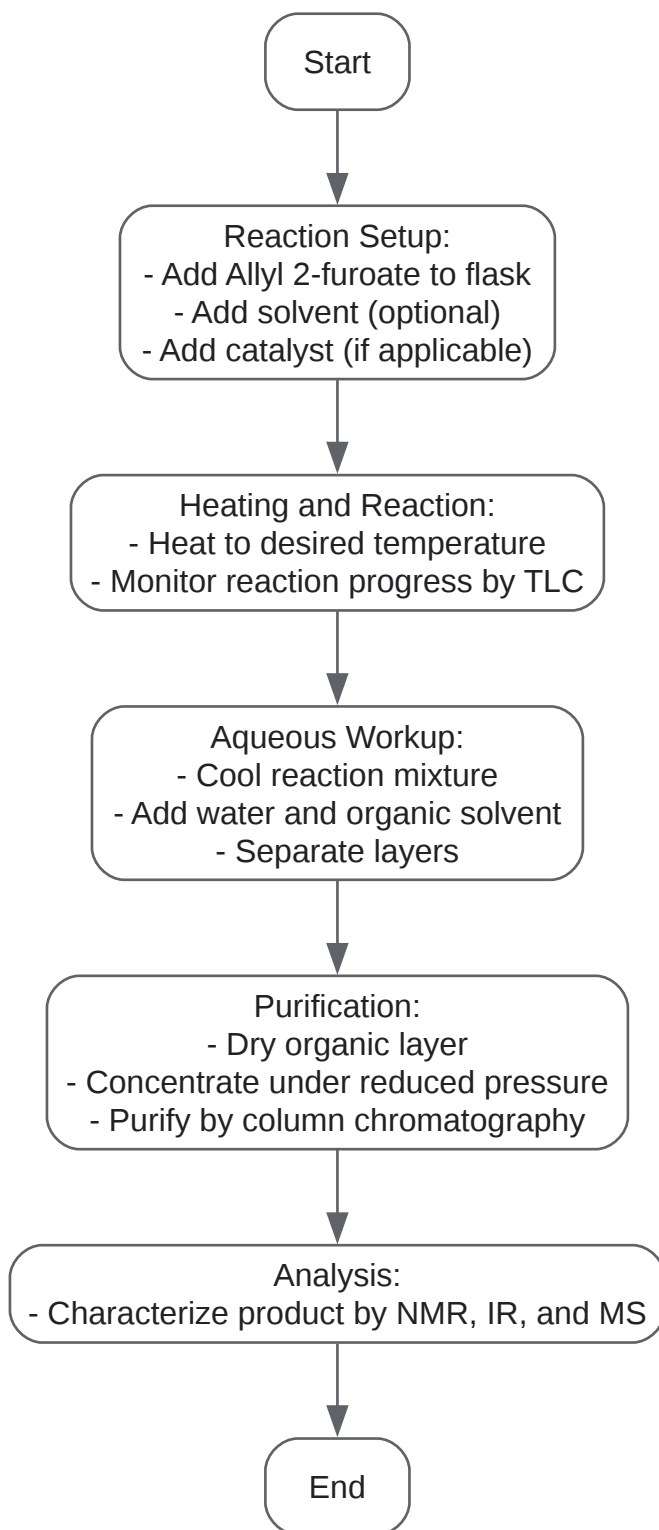
These application notes provide detailed protocols for the Claisen rearrangement of **Allyl 2-furoate**, a key transformation for the synthesis of 3-allyl-2-furoic acid and its derivatives. This [1] [1]-sigmatropic rearrangement is a powerful tool for carbon-carbon bond formation and is widely utilized in the synthesis of complex organic molecules.[2] The protocols outlined below describe both thermal and Lewis acid-catalyzed conditions, offering flexibility based on substrate compatibility and available resources.

## Introduction

The Claisen rearrangement of **Allyl 2-furoate** results in the formation of 3-allyl-furan-2-carboxylic acid, a valuable building block in medicinal chemistry and materials science. The reaction proceeds through a concerted, pericyclic mechanism involving a six-membered transition state.[3][4] While the reaction can be induced thermally at high temperatures[5][6], the use of Lewis acid catalysts can significantly accelerate the reaction rate and allow for milder reaction conditions.

## Reaction Mechanism and Workflow

The Claisen rearrangement of **Allyl 2-furoate** is a classic example of a [1][1]-sigmatropic rearrangement. The reaction proceeds through a concerted mechanism, meaning all bond-breaking and bond-forming events occur in a single step.



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